Publish Comparison Guide: Structural Characterization of 1,4-Dimethyl-5-nitro-1H-pyrazole

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Compound of Interest

Compound Name:	*1,4-Dimethyl-5-nitro-1H-pyrazole*
CAS No.:	*70951-89-2*
Cat. No.:	*B3280141*

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Executive Summary: The "Liquid" Exception

Status:Liquid Phase (at STP) Key Insight: Unlike its crystalline isomers (e.g., 1,3-dimethyl-4-nitropyrazole), **1,4-dimethyl-5-nitro-1H-pyrazole** exists as a pale yellow liquid at room temperature. Consequently, standard single-crystal X-ray diffraction data is not available for this specific isomer under ambient conditions. Researchers seeking crystal data are often actually looking for the solid 4-nitro isomers or must rely on NMR/MS spectroscopy for identification of the 5-nitro variant.

This guide provides the spectroscopic signature for the target compound and contrasts it with the crystallographic data of its solid alternatives, which are frequently used in energetic materials and pharmaceutical ligand design.

Structural Characterization (Target Compound)

Since X-ray diffraction is precluded by the liquid state, the following spectroscopic data is the primary standard for validation.

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Physicochemical Profile[1][2][3][4][5][6][7][8]

- Compound: **1,4-Dimethyl-5-nitro-1H-pyrazole**
- Physical State: Pale yellow liquid[1]
- Molecular Formula: C

  H

  N

  O
- Molecular Weight: 141.13 g/mol

Spectroscopic Signature (Validation Standard)

Use these values to confirm the regiochemistry of the 5-nitro isomer versus the 3-nitro or 4-nitro isomers.

Method	Parameter	Experimental Value	Structural Assignment
H NMR	(ppm)	7.36 (s, 1H)	H-3 (Aromatic proton)
4.21 (s, 3H)	N-CH (N-Methyl group)		
2.35 (s, 3H)	C-CH (C4-Methyl group)		
MS (EI)	m/z	141.05	Molecular Ion [M]

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“

Analyst Note: The chemical shift of the N-methyl group (

4.21) is characteristically deshielded due to the proximity of the electron-withdrawing nitro group at position 5. In contrast, the N-methyl signal in the 3-nitro isomer typically appears further upfield.

Comparative Crystal Data (Solid Alternatives)

For applications requiring solid-state stability (e.g., energetic co-crystals or solid oral dosage forms), researchers typically utilize the 4-nitro isomers. Below is the comparative crystallographic data for the most common solid alternatives.

Table 1: Structural Comparison of Dimethyl-Nitropyrazole Isomers

Feature	Target (Liquid)	Alternative A (Solid)	Alternative B (Solid)
IUPAC Name	1,4-Dimethyl-5-nitro-1H-pyrazole	1,3-Dimethyl-4-nitro-1H-pyrazole	3,5-Dimethyl-4-nitro-1H-pyrazole
State (RT)	Liquid	Crystalline Solid	Crystalline Solid
Melting Point	N/A (Liquid)	~111–112 °C	~124–126 °C
Space Group	N/A	P2 /c (Monoclinic)	P2 /n (Monoclinic)
Density ( )	~1.28 g/cm (est.)[2]	1.42 g/cm	1.46 g/cm
Packing Motif	Amorphous/Fluid	Planar stacking (Layered)	H-bonded dimers/chains
Key Application	Liquid intermediate, Prodrugs	Energetic binders, Ligands	High-stability energetics

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Performance Implication

- Steric Hindrance: The 1,4-dimethyl-5-nitro isomer suffers from significant steric clash between the N-methyl group and the adjacent C5-nitro group. This disrupts efficient crystal packing, lowering the lattice energy and resulting in a liquid state.
- Stability: The 4-nitro isomers (Alternatives A & B) lack this adjacent steric clash, allowing the nitro group to lie coplanar with the pyrazole ring, maximizing

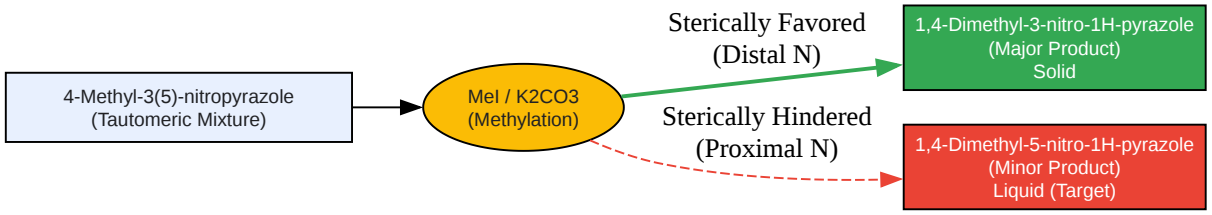
  -conjugation and crystal density.

Synthesis & Regioselectivity Protocol

Obtaining the specific 1,4-dimethyl-5-nitro isomer requires navigating a competitive methylation pathway. The synthesis typically yields a mixture of regioisomers.

Reaction Pathway Diagram

The following diagram illustrates the divergent methylation pathways of 4-methyl-3(5)-nitropyrazole.



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Figure 1: Regioselective methylation pathways. The target compound (Red) is the minor product due to steric hindrance between the incoming methyl group and the existing nitro group.

Experimental Protocol: Separation of Isomers

To isolate the 1,4-dimethyl-5-nitro isomer from the reaction mixture:

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- Reaction: Methylate 4-methyl-3-nitropyrazole using Methyl Iodide (MeI) and Potassium Carbonate (K

  CO

) in Acetone.
- Workup: Evaporate solvent and resuspend residue in water. Extract with Dichloromethane (DCM).
- Purification (Critical Step):
  - The major isomer (3-nitro) is a solid and less polar.
  - The target isomer (5-nitro) is a liquid and slightly more polar due to the twisted nitro group.
  - Column Chromatography: Use Silica Gel with a gradient of Hexane:Ethyl Acetate (starting 90:10).
  - Order of Elution: The 1,4-dimethyl-3-nitro isomer elutes first. The 1,4-dimethyl-5-nitro isomer elutes second.

References

- Spectroscopic Data & Physical State
  - Source: Third, K. et al. "Pathways of Reductive Fragmentation of Heterocyclic Nitroarylmethyl Quaternary Ammonium Prodrugs." BioOne Complete.
  - Data: Confirms 1,4-dimethyl-5-nitropyrazole is a pale yellow liquid and provides NMR shifts.
  - (Search Index: "1,4-Dimethyl-5-nitropyrazole")
- Comparative Crystal Data (Alternative A)
  - Source: Cambridge Structural D
  - Compound: 1,3-Dimethyl-4-nitro-1H-pyrazole.[2]
- Comparative Crystal Data (Alternative B)

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- Source: Llamas-Saiz, A. L. et al.[3] "The Influence of the Nitro Group on the Solid-State Structure of 4-Nitropyrazoles." Acta Crystallographica Section B.
- Compound: 3,5-Dimethyl-4-nitropyrazole.[3][4][5][6][7]

- Synthesis & Isomerization
  - Source: Dalinger, I. L. et al. "Isomeric 1-methyl-3(5)-nitropyrazole-4-carbonitriles in nucleophilic substitution reactions."[4] Russian Chemical Bulletin.

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